

Protocol for Testing Sethoxydim Efficacy on Different Grass Species

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Compound of Interest

Compound Name: Sethoxydim

Cat. No.: B7800400

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Application Note & Protocol: AN-SETH-001

Introduction

Sethoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical family.^{[1][2]} It is effective for the control of a wide range of annual and perennial grasses in various broadleaf crops, ornamental plants, and non-crop areas.^{[1][3]} Its mode of action involves the inhibition of acetyl CoA carboxylase (ACCase), an essential enzyme in lipid biosynthesis.^{[4][5]} This disruption of fatty acid synthesis ultimately leads to the death of susceptible grass species, while broadleaf plants remain largely unaffected due to a different ACCase binding site.^{[2][4]} This document provides a detailed protocol for conducting efficacy trials of **sethoxydim** on different grass species to evaluate its performance, determine optimal application rates, and assess phytotoxicity.

Principle

This protocol outlines a methodology for conducting controlled experiments to assess the efficacy of **sethoxydim**. The experiment involves treating various grass species with different concentrations of **sethoxydim** and evaluating the effects over time. Key parameters for evaluation include visual injury ratings, biomass reduction, and inhibition of growth (e.g., seedhead suppression). A randomized complete block design is recommended to minimize the effects of environmental variability.^{[6][7]}

Materials and Reagents

- Herbicide: **Sethoxydim** emulsifiable concentrate (EC) formulation (e.g., Poast®, Segment®).
[1][4]
- Adjuvant: Crop oil concentrate (COC) or methylated seed oil (MSO) and/or a non-ionic surfactant (NIS). [1][4][8]
- Grass Species: Certified seeds or established plants of target annual and perennial grass species (e.g., crabgrass, bahiagrass, wild oats, annual ryegrass). [1]
- Control (Untreated) Group: A set of plants that will not be treated with **sethoxydim**.
- Reference Herbicide (Optional): A commercially available herbicide with a known efficacy against the target grass species.
- Equipment:
 - CO2 backpack sprayer with appropriate nozzles (e.g., TeeJet® 8002VS). [7]
 - Personal Protective Equipment (PPE) as per the herbicide label.
 - Graduated cylinders and beakers for accurate measurement.
 - Plot stakes and flagging tape for marking experimental units.
 - Data collection sheets or electronic data capture devices.
 - Drying oven and analytical balance for biomass measurements.

Experimental Design

A randomized complete block design (RCBD) with a minimum of four replications is recommended. [7] This design helps to account for variability within the experimental area. [6]

- Treatments:
 - Untreated Control (no **sethoxydim** application).

- **Sethoxydim** at the recommended label rate (1X).
- **Sethoxydim** at half the recommended label rate (0.5X).
- **Sethoxydim** at double the recommended label rate (2X).[9][10]
- **Sethoxydim** at the recommended label rate plus an adjuvant (e.g., COC at 1% v/v).[8]
- Reference herbicide (optional).
- Plot Size: A standard plot size of 2m x 10m or 2m x 15m is generally adequate for handheld sprayer applications.[9]
- Buffer Zones: Untreated buffer rows should be established between plots to prevent spray drift.[6]

Experimental Protocol

5.1. Plant Establishment and Maintenance

- Prepare a uniform seedbed and sow the seeds of the selected grass species.
- Alternatively, transplant established seedlings into the experimental plots.
- Ensure uniform plant growth and density across all plots before herbicide application.
- Irrigate the plots as needed to ensure the grasses are actively growing at the time of application.[11]

5.2. Herbicide Preparation and Application

- Calibrate the sprayer to ensure accurate and uniform application.
- Prepare the spray solutions for each treatment according to the calculated rates. Always follow the herbicide label instructions for mixing.
- Apply the treatments when the grasses are at the appropriate growth stage, typically small and actively growing (e.g., 2-4 leaf stage for annual grasses).[3][12]

- Apply the herbicide uniformly to the foliage of the target grasses.[13]
- Record environmental conditions (temperature, humidity, wind speed) at the time of application.

5.3. Data Collection and Evaluation

- Visual Phytotoxicity/Efficacy Ratings:
 - Visually assess the percentage of weed control for each plot at specified intervals (e.g., 7, 14, 21, and 28 days after treatment - DAT).
 - Use a scale of 0% (no effect) to 100% (complete plant death).[14]
 - Symptoms to note include leaf reddening or purpling, necrosis, and growth cessation.[1][5]
- Biomass Measurement:
 - At the end of the evaluation period, harvest the above-ground biomass from a designated quadrat within each plot.
 - Dry the biomass in a drying oven at 70°C until a constant weight is achieved.
 - Record the dry weight for each plot.
- Seedhead Suppression (for perennial grasses):
 - Count the number of seedheads in a designated area within each plot at the end of the growing season.

Data Presentation

Summarize the collected data in the following tables for clear comparison.

Table 1: Visual Efficacy Ratings of **Sethoxydim** on Different Grass Species (% Control)

Treatment	Rate	Adjuvant	7 DAT	14 DAT	21 DAT	28 DAT
Untreated Control	0	None	0	0	0	0
Sethoxydim	0.5X	None				
Sethoxydim	1X	None				
Sethoxydim	2X	None				
Sethoxydim	1X	COC (1% v/v)				
Reference Herbicide	Label Rate	As per label				

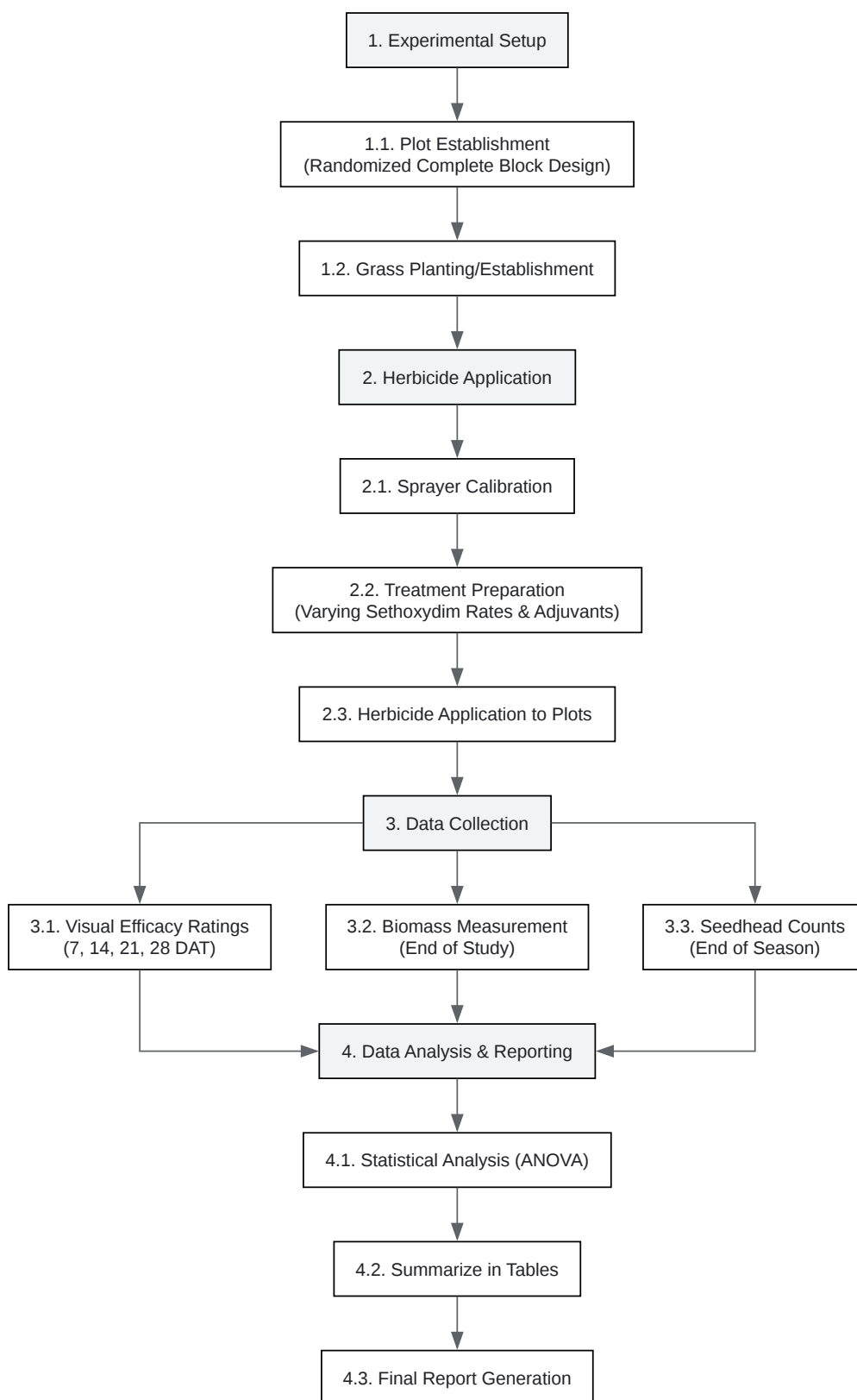
Table 2: Effect of **Sethoxydim** on Grass Biomass

Treatment	Rate	Adjuvant	Average Dry Biomass (g/m ²)	% Biomass Reduction
Untreated Control	0	None	0	
Sethoxydim	0.5X	None		
Sethoxydim	1X	None		
Sethoxydim	2X	None		
Sethoxydim	1X	COC (1% v/v)		
Reference Herbicide	Label Rate	As per label		

Table 3: Seedhead Suppression in Perennial Grasses

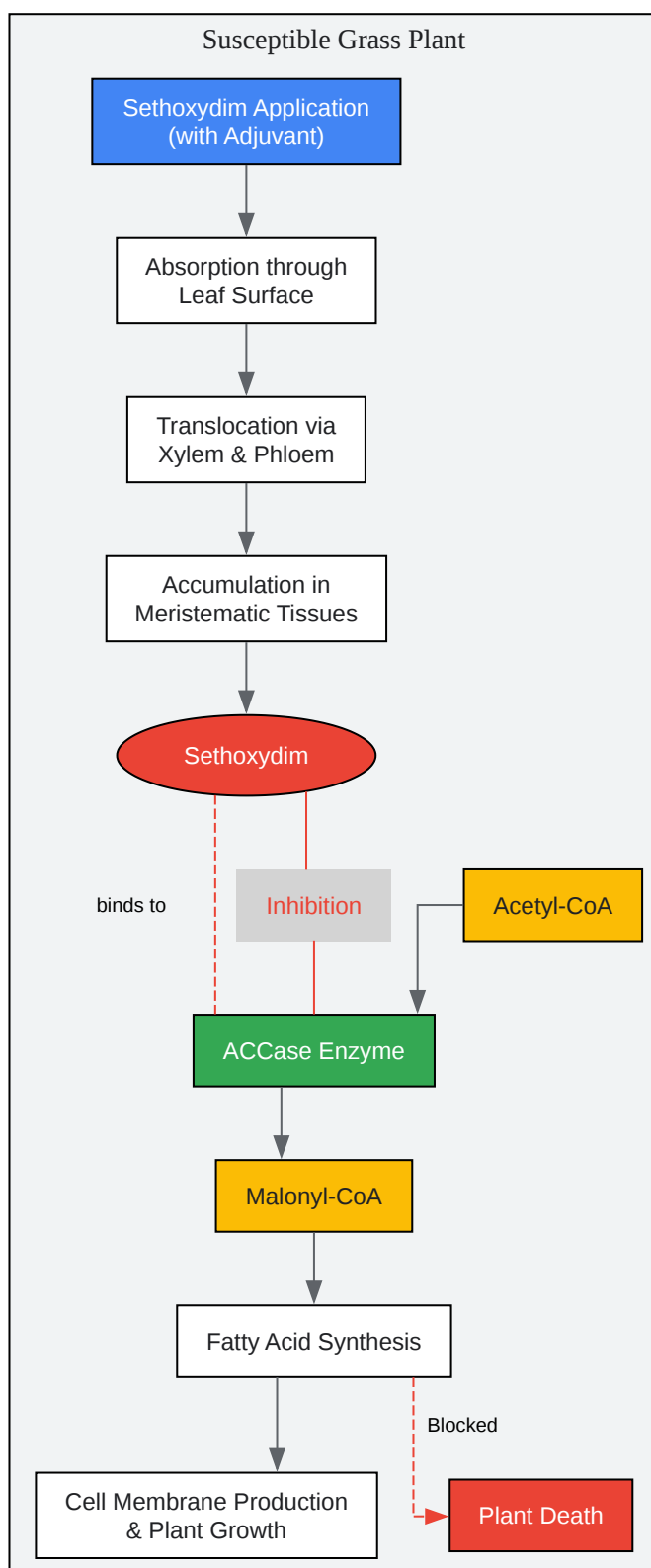
Treatment	Rate	Adjuvant	Average Seedheads/m ²	% Seedhead Suppression
Untreated Control	0	None	0	
Sethoxydim	0.5X	None		
Sethoxydim	1X	None		
Sethoxydim	2X	None		
Sethoxydim	1X	COC (1% v/v)		
Reference Herbicide	Label Rate	As per label		

Visualizations



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Caption: Experimental workflow for **sethoxydim** efficacy testing.



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Caption: Mode of action of **sethoxydim** in susceptible grasses.

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References

- 1. diypestcontrol.com [diypestcontrol.com]
- 2. solutionsstores.com [solutionsstores.com]
- 3. Segment (sethoxydim) | NC State Extension Publications [content.ces.ncsu.edu]
- 4. invasive.org [invasive.org]
- 5. fs.usda.gov [fs.usda.gov]
- 6. Efficacy experimental design and analysis | Australian Pesticides and Veterinary Medicines Authority [apvma.gov.au]
- 7. Making sure you're not a bot! [iastatedigitalpress.com]
- 8. Sethoxydim Considerations - Plant Management in Florida Waters - An Integrated Approach - University of Florida, Institute of Food and Agricultural Sciences - UF/IFAS [plants.ifas.ufl.edu]
- 9. peaceforageseed.ca [peaceforageseed.ca]
- 10. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 11. domyown.com [domyown.com]
- 12. Herbicide Resistance - Teagasc | Agriculture and Food Development Authority [teagasc.ie]
- 13. docs.diypestcontrol.com [docs.diypestcontrol.com]
- 14. mdpi.com [mdpi.com]
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